

Section 1: Core Compound Profile and Physicochemical Characteristics

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Anisaldehyde- $^{13}\text{C}_6$

CAS No.: 1189441-55-1

Cat. No.: B564328

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Introduction to 4-Anisaldehyde- $^{13}\text{C}_6$

4-Anisaldehyde- $^{13}\text{C}_6$ is a stable isotope-labeled form of 4-Anisaldehyde, an aromatic aldehyde widely utilized in the flavor, fragrance, and pharmaceutical industries.[1][2] The incorporation of six Carbon-13 isotopes into the benzene ring makes it an invaluable tool for quantitative analysis, particularly as an internal standard in mass spectrometry-based assays such as metabolic flux analysis, pharmacokinetic studies, and environmental testing.[3][4][5] Its utility is predicated on its chemical identity being nearly identical to its unlabeled counterpart, while its increased mass allows for clear differentiation in mass spectra.

Understanding the solubility of this compound is a critical first step in experimental design, ensuring accurate stock solution preparation, effective reaction conditions, and reliable analytical measurements. This guide provides a comprehensive overview of its solubility based on fundamental chemical principles, empirical data, and robust experimental protocols.

The Impact of Isotopic Labeling on Solubility

A common question for researchers is whether heavy-isotope labeling significantly alters a compound's physical properties. For solubility, the effect of substituting ^{12}C with ^{13}C is generally

considered negligible in common laboratory practice. The fundamental drivers of solubility—molecular polarity, shape, and the capacity for intermolecular interactions (like hydrogen bonding and van der Waals forces)—are dictated by the molecule's electron distribution and structure, which remain virtually unchanged.^[5] While a slight increase in molecular weight exists, it does not materially alter the compound's interaction with solvent molecules. Therefore, the extensive solubility data available for the unlabeled 4-Anisaldehyde can be reliably used as a proxy for 4-Anisaldehyde-¹³C₆.

Physicochemical Properties

A compound's solubility is intrinsically linked to its physical and chemical properties.

Property	Value	Source(s)
IUPAC Name	4-methoxy(1,2,3,4,5,6- ¹³ C ₆)cyclohexa-1,3,5-triene-1-carbaldehyde	[6][7]
Molecular Formula	C ₂ ¹³ C ₆ H ₈ O ₂	[3][8]
Molecular Weight	142.10 g/mol	[6][8][9]
Appearance	Colorless to pale yellow oily liquid	[3][10]
Melting Point	-1 °C	[10]
Boiling Point	248 °C	[2][10]
Density	~1.119 g/mL at 25 °C	[10]
logP (octanol/water)	1.56	

Section 2: Theoretical Framework of Solubility

The solubility of 4-Anisaldehyde-¹³C₆ can be predicted and understood by analyzing its molecular structure through the "like dissolves like" principle.

- **Polar Features:** The molecule possesses a polar aldehyde group (C=O) and a methoxy ether group (-OCH₃). The oxygen atoms in these groups have lone pairs of electrons, allowing

them to act as hydrogen bond acceptors with protic solvents (e.g., water, ethanol).[11] These groups also create a significant dipole moment, enhancing solubility in polar solvents.

- **Nonpolar Features:** The $^{13}\text{C}_6$ -labeled benzene ring is the dominant feature of the molecule. This aromatic ring is large and nonpolar (hydrophobic), driving solubility in nonpolar organic solvents through London dispersion forces.[12]

This dual nature—a polar head on a nonpolar aromatic body—explains its broad solubility profile. The large nonpolar ring limits its solubility in highly polar solvents like water, while the polar functional groups prevent it from being completely miscible with purely aliphatic, nonpolar solvents.

Section 3: Solubility Data Summary

The following table synthesizes available data for 4-Anisaldehyde, which serves as a reliable guide for the $^{13}\text{C}_6$ -labeled analogue. Data is categorized by solvent type to aid in selection for specific applications.

Solvent	Solvent Type	Solubility	Notes & Source(s)
Water	Polar Protic	Slightly Soluble (~2-4 g/L)	The polar groups allow for limited hydrogen bonding, but the large nonpolar ring restricts solubility.[10]
Ethanol	Polar Protic	Miscible	The ethyl group interacts well with the benzene ring, while the hydroxyl group can hydrogen bond with the aldehyde and ether oxygens.[1][10]
Methanol	Polar Protic	Miscible	Similar mechanism to ethanol; widely used for preparing stock solutions.
Propylene Glycol	Polar Protic	Slightly Soluble	The larger diol structure is less efficient at solvating the molecule compared to simple alcohols.[1][13]
Glycerol	Polar Protic	Insoluble/Slightly Soluble	The extensive hydrogen bonding network of glycerol makes it difficult for the nonpolar ring of anisaldehyde to penetrate.[1][14]
Acetone	Polar Aprotic	Miscible	Excellent solvent due to its large dipole moment and ability to accommodate both

polar and nonpolar moieties.[\[1\]](#)[\[10\]](#)

Dimethyl Sulfoxide (DMSO)

Polar Aprotic

Soluble (≥ 25 mg/mL)

A powerful, highly polar solvent capable of dissolving a wide range of compounds.
[\[15\]](#)

Acetonitrile (ACN)

Polar Aprotic

Soluble

Commonly used as a mobile phase component in reverse-phase HPLC.

Dichloromethane (DCM)

Halogenated

Soluble

A good solvent for moderately polar compounds.[\[7\]](#)

Chloroform

Halogenated

Miscible

Similar to DCM, effective at dissolving aromatic compounds.
[\[1\]](#)[\[10\]](#)

Ethyl Acetate

Ester

Soluble

A moderately polar solvent that effectively dissolves the compound.[\[7\]](#)

Diethyl Ether

Ether

Miscible

The ether functionality and alkyl chains interact favorably with the anisaldehyde structure.[\[10\]](#)

Toluene

Aromatic

Miscible

The aromatic rings of the solvent and solute interact strongly via pi-stacking and dispersion forces.

Benzene	Aromatic	Miscible	Similar mechanism to toluene.[10]
Hexane	Nonpolar	Soluble	While hexane is nonpolar, it can still solvate the large aromatic ring effectively.

Section 4: Experimental Protocols for Solubility Determination

To ensure scientific integrity, protocols for determining solubility must be robust and reproducible. Below are two standard methodologies, from a rapid qualitative assessment to a precise quantitative measurement.

Protocol 1: Qualitative Solubility Assessment via Shake-Flask Method

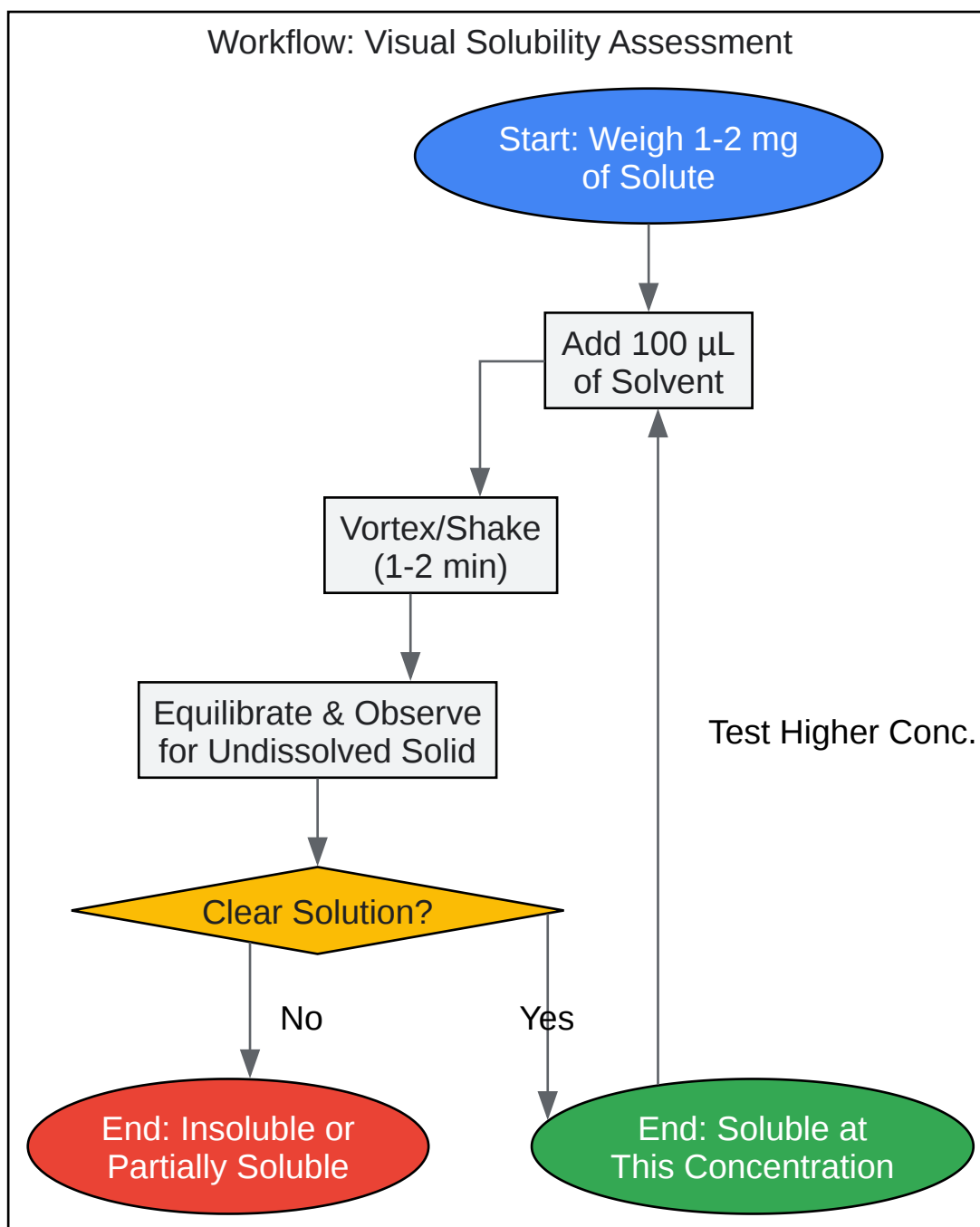
This is the most direct and widely used method for a rapid determination of solubility.[16][17] It relies on visual inspection to determine if a solute dissolves in a given solvent at a specific concentration.

Methodology Steps:

- **Preparation:** Accurately weigh approximately 1-2 mg of 4-Anisaldehyde- $^{13}\text{C}_6$ into a clear glass vial (e.g., 4 mL).
- **Initial Solvent Addition:** Add a small, measured volume of the test solvent (e.g., 100 μL) to the vial.
- **Agitation:** Cap the vial securely and vortex or shake vigorously for 1-2 minutes. The goal is to maximize the interaction between the solute and solvent.
- **Equilibration & Observation:** Allow the vial to stand for at least 5-10 minutes to let any undissolved particles settle. Visually inspect the solution against a dark background for any

suspended particles or cloudiness.

- Incremental Addition: If the solid has completely dissolved, continue adding the solvent in measured increments (e.g., 100 μ L), repeating steps 3 and 4 after each addition until precipitation is observed or the desired concentration is reached.
- Classification: Classify the solubility based on the concentration at which the compound is fully dissolved (e.g., "soluble at >20 mg/mL").



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Caption: Visual assessment workflow for rapid solubility determination.

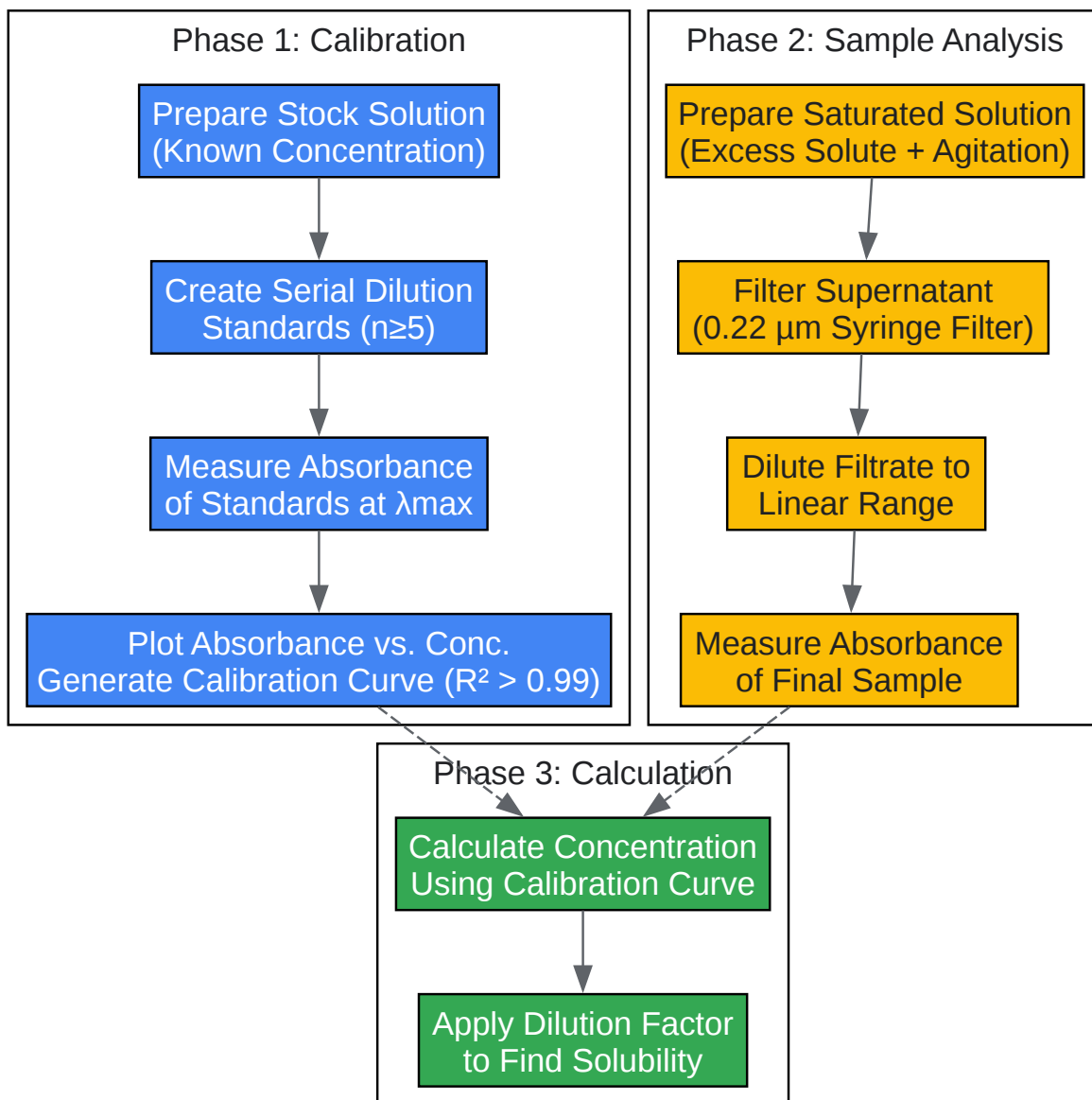
Protocol 2: Quantitative Solubility by UV-Vis Spectroscopy

For a precise measurement, especially for sparingly soluble compounds, UV-Vis spectroscopy offers a reliable quantitative method.^[18] This protocol is predicated on 4-Anisaldehyde's strong UV absorbance due to its aromatic ring and carbonyl group.

Methodology Steps:

- Determine λ_{max} : Prepare a dilute solution of 4-Anisaldehyde- $^{13}\text{C}_6$ in the chosen solvent (e.g., ethanol). Scan the solution using a UV-Vis spectrophotometer from ~200-400 nm to determine the wavelength of maximum absorbance (λ_{max}).
- Prepare Calibration Standards:
 - Create a high-concentration stock solution of the compound in the solvent (e.g., 1 mg/mL).
 - Perform a series of serial dilutions to create at least five standards of known, decreasing concentrations that span the expected solubility range.
- Generate Calibration Curve:
 - Measure the absorbance of each standard at the predetermined λ_{max} .
 - Plot Absorbance vs. Concentration. Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value > 0.99 is required for a trustworthy calibration.
- Prepare Saturated Solution:
 - Add an excess amount of 4-Anisaldehyde- $^{13}\text{C}_6$ to a known volume of the solvent in a sealed vial. The key is to ensure solid material remains after equilibration.
 - Agitate the mixture at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached. The shake-flask method is standard here.^[16]
- Sample Analysis:
 - Allow the saturated solution to settle.

- Carefully withdraw a sample of the supernatant and filter it through a 0.22 μm syringe filter (e.g., PTFE) to remove all undissolved solids. This step is critical to avoid artificially high readings.
- Dilute the clear filtrate with the solvent as necessary to bring its absorbance into the linear range of the calibration curve.
- Calculate Solubility:
 - Measure the absorbance of the diluted filtrate at λ_{max} .
 - Use the calibration curve equation to calculate the concentration of the diluted sample.
 - Multiply this concentration by the dilution factor to determine the final solubility in units such as mg/mL or M.



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Caption: Quantitative solubility workflow using UV-Vis spectroscopy.

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- To cite this document: BenchChem. [Section 1: Core Compound Profile and Physicochemical Characteristics]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b564328/docs#section-1-core-compound-profile-and-physicochemical-characteristics\]](https://www.benchchem.com/product/b564328/docs#section-1-core-compound-profile-and-physicochemical-characteristics)

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